

# Methoxymethyl Propionate: A Technical Guide to its Solubility in Common Organic Solvents

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## Compound of Interest

Compound Name: *Methoxymethyl propionate*

Cat. No.: *B3151254*

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## Introduction

**Methoxymethyl propionate** (MMP), also known as methyl 3-methoxypropionate (CAS No. 3852-09-3), is a versatile ether-ester solvent utilized across various industries, including coatings, inks, and cleaning formulations.<sup>[1][2]</sup> Its favorable properties, such as a moderate evaporation rate, low surface tension, and a desirable safety profile, make it an attractive alternative to other organic solvents. A thorough understanding of its solubility characteristics in a range of common organic solvents is paramount for formulators and researchers to optimize its use in diverse applications, from drug delivery systems to reaction media.

This technical guide provides a comprehensive overview of the solubility of **methoxymethyl propionate** in common organic solvents, based on available technical data. It also outlines a general experimental protocol for determining solvent miscibility.

## Core Properties of Methoxymethyl Propionate

Before delving into its solubility, it is essential to understand the fundamental physicochemical properties of **methoxymethyl propionate**, which are summarized in the table below.

Property	Value	Reference
CAS Number	3852-09-3	[3][4][5]
Molecular Formula	C5H10O3	[3][4][5]
Molecular Weight	118.13 g/mol	[4]
Appearance	Clear, colorless liquid	[3]
Boiling Point	142-143 °C	[4]
Density	1.009 g/mL at 25 °C	[4]
Flash Point	47 °C	[2]
Water Solubility	428.60 g/L at 25 °C	[3][6]

## Solubility Data

**Methoxymethyl propionate**'s molecular structure, containing both an ether and an ester functional group, imparts a polar character, which largely dictates its solubility profile.[7] It is generally soluble in polar organic solvents and exhibits limited solubility in non-polar solvents. [7] The following tables summarize the available qualitative and quantitative solubility data for **methoxymethyl propionate** in various common organic solvents.

### Qualitative Solubility Data

Solvent Class	Solvent	Solubility
Alcohols	Alcohols (general)	Soluble[7]
Ketones	Acetone	Soluble[7]
Esters	Various	Good solubility
Ethers	Various	Good solubility
Aromatic Hydrocarbons	Various	Limited solubility
Aliphatic Hydrocarbons	Various	Limited solubility

### Quantitative Solubility Data

Solvent	Temperature (°C)	Solubility	Reference
Water	25	428.60 g/L	[3][6]

Note: Comprehensive quantitative solubility data for **methoxymethyl propionate** in a wide range of organic solvents is not readily available in published literature. The qualitative data is based on general statements from technical sources.

## Experimental Protocol for Solubility Determination

While a specific, detailed experimental protocol for determining the solubility of **methoxymethyl propionate** in various organic solvents is not extensively documented in publicly available literature, a general methodology for assessing solvent miscibility can be described. For aqueous solubility, standardized methods such as ASTM E1148 can be adapted.[8][9][10][11][12]

## General Protocol for Determining Miscibility

This protocol provides a framework for the visual determination of miscibility of **methoxymethyl propionate** in a given organic solvent at ambient temperature.

### 1. Materials:

- **Methoxymethyl propionate** (≥99% purity)
- Test solvents (analytical grade)
- Calibrated glass vials or test tubes with closures
- Pipettes or graduated cylinders
- Vortex mixer

### 2. Procedure:

- Dispense a known volume (e.g., 5 mL) of the test solvent into a clean, dry glass vial.
- Incrementally add known volumes of **methoxymethyl propionate** to the test solvent. For example, start with an addition of 0.5 mL.
- After each addition, securely cap the vial and agitate vigorously using a vortex mixer for at least 30 seconds to ensure thorough mixing.
- Allow the mixture to stand for a minimum of 5 minutes and visually inspect for phase separation, cloudiness, or the presence of undissolved droplets.

- Record the observations. If the mixture remains a single, clear, and homogenous phase, the components are considered miscible at that ratio.
- Continue the incremental additions of **methoxymethyl propionate**, recording observations at each step, until phase separation is observed or a desired concentration is reached.
- The point at which a second phase persists after mixing and settling indicates the limit of miscibility.

### 3. Data Interpretation:

- Miscible: No phase separation is observed at any mixing ratio.
- Partially Miscible: The components are miscible up to a certain concentration, beyond which phase separation occurs.
- Immiscible: The components do not form a homogenous solution and two distinct phases are observed.

For more precise, quantitative solubility determination, instrumental methods such as gas chromatography (GC), high-performance liquid chromatography (HPLC), or nuclear magnetic resonance (NMR) spectroscopy would be employed to measure the concentration of the solute in the saturated solvent phase.

## Diagrams

## Experimental Workflow for Solubility Determination

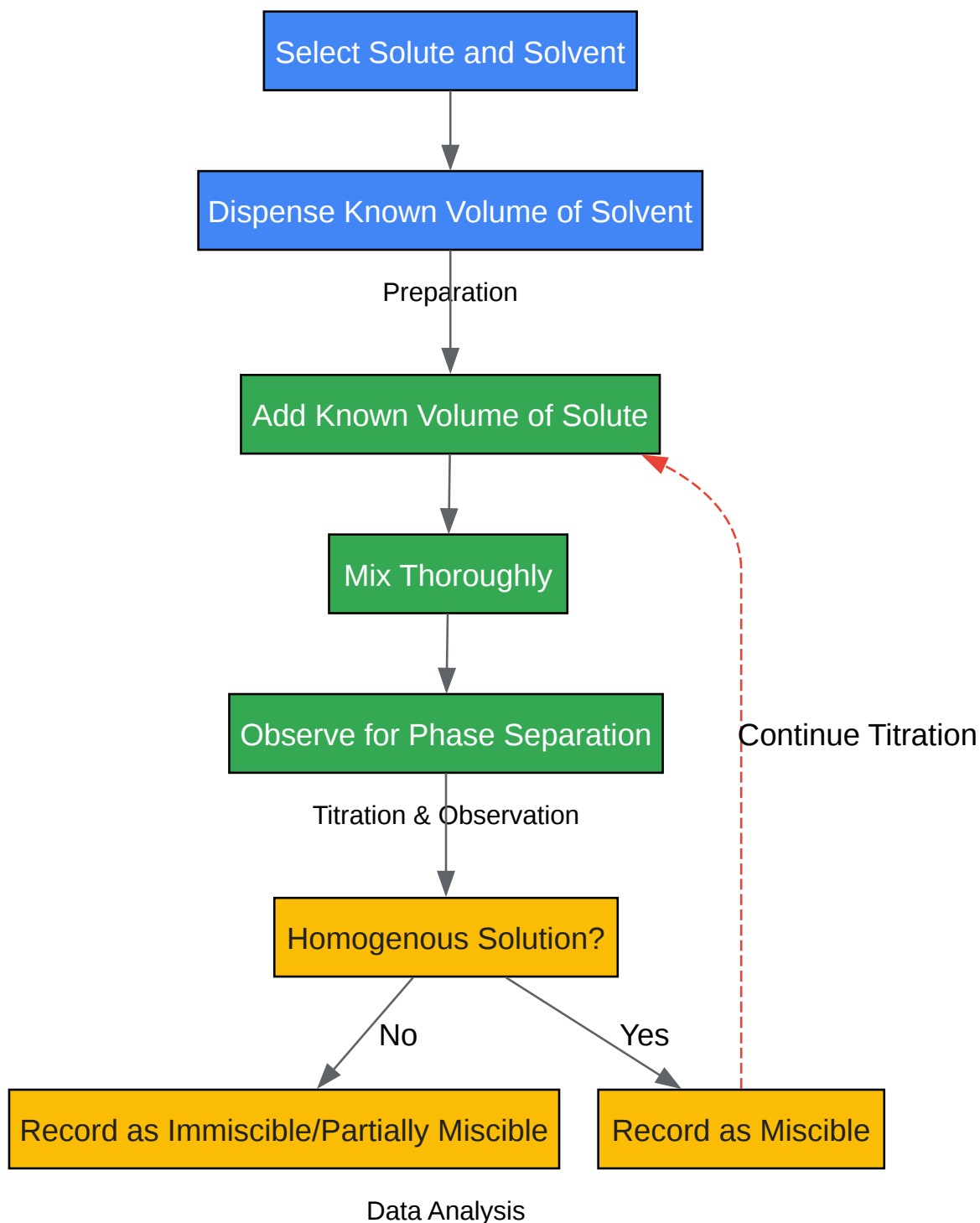


Figure 1: General Experimental Workflow for Determining Solvent Miscibility

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